

Application Notes and Protocols: Uses of 4-Butyl-2-methylaniline in Organic Synthesis

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Compound of Interest

Compound Name: 4-Butyl-2-methylaniline

Cat. No.: B126901

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Introduction

4-Butyl-2-methylaniline is a substituted aniline that serves as a valuable building block in organic synthesis. Its unique structure, featuring a butyl group at the para position and a methyl group at the ortho position relative to the amino group, imparts specific properties that are leveraged in the synthesis of various target molecules. A primary application of **4-butyl-2-methylaniline** is in the preparation of biologically active N-acylated compounds, which have shown significant potential in the field of drug discovery, particularly in cancer research.

Key Application: Synthesis of N-(4-butyl-2-methylphenyl)acetamide (SMIP004)

A significant application of **4-butyl-2-methylaniline** is its use as a precursor for the synthesis of N-(4-butyl-2-methylphenyl)acetamide. This compound, also known by the identifier SMIP004, has been identified as a novel inducer of cancer-cell selective apoptosis, with activity against human prostate and breast cancer cells. SMIP004 and its analogs, such as SMIP004-7, function by inducing mitochondrial disruption and oxidative stress within cancer cells, leading to cell cycle arrest and apoptosis. The synthesis of this class of compounds highlights the importance of **4-butyl-2-methylaniline** as a key starting material in the development of potential anticancer therapeutics.

Experimental Protocols

Protocol 1: Synthesis of N-(4-butyl-2-methylphenyl)acetamide via Acylation with Acetic Anhydride

This protocol details the synthesis of N-(4-butyl-2-methylphenyl)acetamide from **4-butyl-2-methylaniline** using acetic anhydride as the acetylating agent.

Materials:

- **4-Butyl-2-methylaniline**
- Acetic Anhydride
- Sodium Acetate
- Water
- Ethanol
- Hydrochloric Acid (concentrated)
- Standard laboratory glassware and equipment (round-bottom flask, condenser, magnetic stirrer, filtration apparatus, etc.)

Procedure:

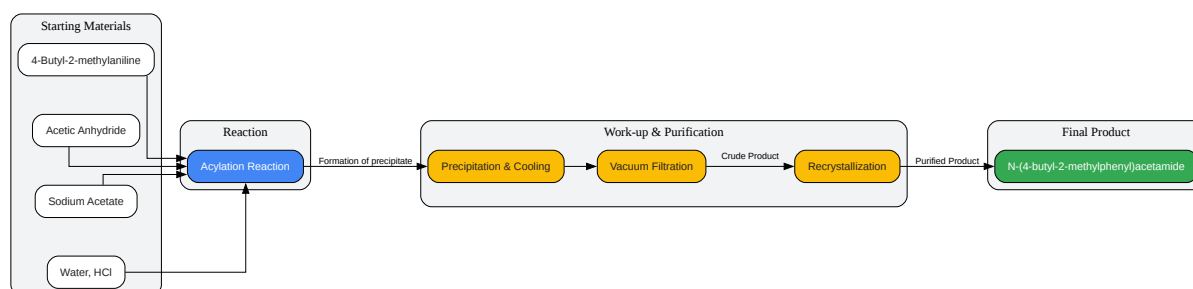
- In a 100 mL round-bottom flask, dissolve 1.0 g of **4-butyl-2-methylaniline** in 20 mL of water. Due to the immiscibility of **4-butyl-2-methylaniline** in water, a biphasic mixture will be observed.
- To this mixture, add 0.9 mL of concentrated hydrochloric acid to form the aniline hydrochloride salt, which is soluble in water. Stir until a clear solution is obtained.
- In a separate beaker, prepare a solution of 1.0 g of sodium acetate in 5 mL of water.

- To the aqueous solution of the aniline hydrochloride, add 1.2 mL of acetic anhydride with stirring.
- Immediately following the addition of acetic anhydride, add the previously prepared sodium acetate solution to the reaction mixture.
- A white precipitate of N-(4-butyl-2-methylphenyl)acetamide should form.
- Cool the reaction mixture in an ice bath for 30 minutes to ensure complete precipitation.
- Collect the solid product by vacuum filtration and wash the filter cake with cold water.
- Recrystallize the crude product from a mixture of ethanol and water to obtain pure N-(4-butyl-2-methylphenyl)acetamide.
- Dry the purified product in a desiccator.
- Characterize the final product by determining its melting point and acquiring spectroscopic data (e.g., IR, NMR).

Data Presentation

Parameter	Value
Starting Material	4-Butyl-2-methylaniline
Product	N-(4-butyl-2-methylphenyl)acetamide
Molecular Formula	C ₁₃ H ₁₉ NO
Molecular Weight	205.30 g/mol
Typical Yield	85-95%
Appearance	White crystalline solid
Melting Point	To be determined experimentally
Solubility	Soluble in ethanol, acetone

Mandatory Visualization



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Caption: Experimental workflow for the synthesis of N-(4-butyl-2-methylphenyl)acetamide.

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